

Personal protective equipment for handling SBI-797812

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Compound of Interest

Compound Name: SBI-797812

Cat. No.: B610729

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Essential Safety and Handling Guide for SBI-797812

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **SBI-797812**, a potent, orally active nicotinamide phosphoribosyltransferase (NAMPT) activator. [1] Adherence to these procedures is vital to ensure personal safety and minimize environmental impact. This compound is intended for research use only and is not for human or veterinary use.[2]

Immediate Safety and Personal Protective Equipment (PPE)

When handling **SBI-797812**, a comprehensive approach to personal protection is mandatory to prevent contact through all routes of exposure.[3] The following personal protective equipment must be worn at all times:

- **Eye Protection:** Chemical safety goggles or a face shield are essential to protect against splashes or airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed frequently, especially after direct contact with the

compound.

- Respiratory Protection: A mask or, for procedures that may generate dust or aerosols, a properly fitted respirator is necessary.^[3]
- Body Protection: A laboratory coat or gown must be worn to protect the skin and clothing.

Operational Plan for Handling

1. Preparation and Weighing:

- All handling of solid **SBI-797812** should be conducted in a designated area, preferably within a chemical fume hood or a ventilated enclosure, to minimize inhalation exposure.
- Before use, ensure that small volumes of the compound that may have become entrapped in the vial's seal are collected by briefly centrifuging the vial.^[3]

2. Solution Preparation:

- **SBI-797812** is soluble in DMSO. When preparing solutions, add the solvent to the vial containing the compound slowly to avoid splashing.
- Ensure adequate ventilation during the dissolution process.

3. Experimental Use:

- Clearly label all containers with the compound name, concentration, and date.
- Avoid direct contact with the compound and its solutions. Use appropriate tools (spatulas, pipettes) for transfer.
- In case of accidental contact, immediately wash the affected area with copious amounts of water and seek medical advice.

Quantitative Data Summary

| Property | Value | Source |
|---------------------|---|--------|
| Molecular Formula | C ₁₉ H ₂₂ N ₄ O ₄ S | |
| Molecular Weight | 402.47 g/mol | |
| Purity | ≥98% | |
| Form | Crystalline solid | |
| Storage Temperature | -20°C | |
| Solubility | >50 mg/mL in DMSO | |

Disposal Plan

All waste materials contaminated with **SBI-797812** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **SBI-797812** should be collected in a clearly labeled, sealed hazardous waste container. Do not dispose of this material down the drain.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed chemical waste disposal company in accordance with local, state, and federal regulations.

Experimental Workflow and Safety Protocol

The following diagram outlines the essential steps and safety precautions for handling **SBI-797812** in a laboratory setting.

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References

- 1. SBI-797812 - MedChem Express [bioscience.co.uk]
- 2. caymanchem.com [caymanchem.com]
- 3. mybiosource.com [mybiosource.com]
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